

# MOCAC-PLGL(Dpa)AR stability and proper storage conditions

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## Compound of Interest

Compound Name: MOCAC-PLGL(Dpa)AR

Cat. No.: B12350661

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## MOCAC-PLGL(Dpa)AR Technical Support Center

This technical support center provides guidance on the stability and proper storage of **MOCAC-PLGL(Dpa)AR**, a fluorogenic substrate for various matrix metalloproteinases (MMPs) and cathepsins. For researchers, scientists, and drug development professionals, adherence to these guidelines is crucial for obtaining reliable and reproducible experimental results.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended long-term storage temperature for **MOCAC-PLGL(Dpa)AR**?

A1: For long-term stability, **MOCAC-PLGL(Dpa)AR** should be stored at temperatures between -20°C and -70°C.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Q2: How long is the substrate stable under recommended storage conditions?

A2: When stored as a lyophilized powder or in a suitable solvent at -20°C to -70°C, the substrate is stable for up to twelve months from the date of receipt. If you have a stock solution in DMSO, it is stable for up to 6 months at -80°C or for 1 month at -20°C when protected from light.

Q3: Can I store **MOCAC-PLGL(Dpa)AR** at room temperature?

A3: Shipping may occur at room temperature in the continental US, but for long-term storage, it is critical to store it at -20°C to -70°C immediately upon receipt.

Q4: Is it acceptable to repeatedly freeze and thaw the **MOCac-PLGL(Dpa)AR** solution?

A4: No, it is strongly advised to avoid repeated freeze-thaw cycles as this can lead to degradation of the peptide substrate and affect experimental outcomes. It is best practice to aliquot the substrate into single-use volumes.

Q5: How should I protect the substrate from degradation?

A5: In addition to proper storage temperatures and avoiding freeze-thaw cycles, it is crucial to protect the substrate from direct light exposure due to its fluorescent nature.

Q6: What solvents are recommended for reconstituting **MOCac-PLGL(Dpa)AR**?

A6: **MOCac-PLGL(Dpa)AR** is soluble in dimethyl sulfoxide (DMSO) and water. Some suppliers may provide it as a stock solution in DMSO.

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Low or no fluorescent signal upon enzyme addition.	1. Substrate Degradation: Improper storage or handling may have led to the degradation of the substrate. 2. Inactive Enzyme: The enzyme may have lost its activity. 3. Incorrect Buffer Conditions: The pH or composition of the assay buffer may not be optimal for enzyme activity.	1. Verify Storage: Ensure the substrate has been stored at -20°C to -70°C and protected from light. Use a fresh aliquot. 2. Check Enzyme Activity: Test the enzyme with a known, reliable substrate. 3. Optimize Assay Buffer: Consult the literature for the optimal buffer conditions for your specific enzyme.
High background fluorescence.	1. Substrate Autohydrolysis: The substrate may be degrading spontaneously in the assay buffer. 2. Contaminated Reagents: The buffer or other reagents may be contaminated with fluorescent compounds.	1. Run a Control: Incubate the substrate in the assay buffer without the enzyme to measure the rate of autohydrolysis. 2. Use High-Purity Reagents: Ensure all reagents are of high purity and are not contaminated.
Inconsistent results between experiments.	1. Inconsistent Substrate Concentration: Pipetting errors or improper dissolution can lead to variations in the substrate concentration. 2. Repeated Freeze-Thaw Cycles: As mentioned, this can degrade the substrate.	1. Ensure Complete Dissolution: Vortex thoroughly after reconstitution. 2. Aliquot the Substrate: Prepare single-use aliquots to avoid repeated freezing and thawing.

## Stability and Storage Conditions Summary

Parameter	Condition	Duration
Storage Temperature (Lyophilized/DMSO)	-20°C to -70°C	Up to 12 months
Storage Temperature (Aliquoted)	-20°C to -70°C in a manual defrost freezer	Up to 6 months
Stock Solution in DMSO	-80°C (protected from light)	Up to 6 months
Stock Solution in DMSO	-20°C (protected from light)	Up to 1 month
Shipping	Room temperature (may vary)	Short-term
Handling	Avoid repeated freeze-thaw cycles	N/A
Light Exposure	Protect from direct light	N/A

## Experimental Protocols

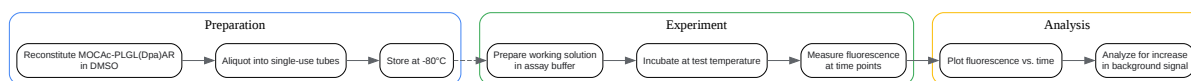
### Protocol for Assessing MOCaC-PLGL(Dpa)AR Stability

This protocol provides a general framework for assessing the stability of **MOCaC-PLGL(Dpa)AR** under specific experimental conditions.

- **Reconstitution:** Reconstitute the lyophilized **MOCaC-PLGL(Dpa)AR** in high-quality DMSO to a stock concentration of 1-10 mM.
- **Aliquoting:** Aliquot the stock solution into small, single-use volumes in amber microcentrifuge tubes to protect from light.
- **Storage of Aliquots:** Store the aliquots at -80°C for long-term use.
- **Working Solution Preparation:** On the day of the experiment, thaw a single aliquot and dilute it to the final working concentration in the desired assay buffer. It is recommended to prepare this solution fresh.
- **Stability Test:**
  - Incubate the working solution at the desired experimental temperature (e.g., 37°C).

- At various time points (e.g., 0, 1, 2, 4, 8, 24 hours), take a sample of the solution.
- Measure the fluorescence intensity using a fluorometer with excitation at ~328 nm and emission at ~393 nm.
- An increase in fluorescence over time in the absence of enzyme indicates substrate degradation.
- Enzymatic Activity Assay Control: As a control, perform a standard enzymatic assay with a fresh aliquot of the substrate to ensure that the enzyme is active and the substrate is performing as expected.

## Visualizations



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Caption: Experimental workflow for assessing the stability of **MOCac-PLGL(Dpa)AR**.



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Caption: Mechanism of fluorescence de-quenching for **MOCac-PLGL(Dpa)AR** upon enzymatic cleavage.

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## References

- 1. biocompare.com [biocompare.com]
- 2. R D Systems Mca-PLGL-Dpa-AR-NH2 Fluorogenic MMP Substrate 1 mg | Buy Online | R&D Systems™ | Fisher Scientific [fishersci.com]
- 3. biocompare.com [biocompare.com]
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